

2,3-Dimethoxythiobenzamide: An Overview of a Sparsely Documented Compound

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Compound of Interest

Compound Name: 2,3-Dimethoxythiobenzamide

Cat. No.: B137389

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the current scientific understanding of **2,3-Dimethoxythiobenzamide**. An extensive search of scientific literature and chemical databases reveals a significant scarcity of in-depth information regarding the discovery, history, specific biological activities, and mechanisms of action for this particular compound. While its chemical structure is known and it is available from commercial suppliers, dedicated research publications detailing its synthesis, biological evaluation, or therapeutic potential are not readily available in the public domain.

This document serves to summarize the available information and provide a general context based on related compounds.

Chemical Identity and Properties

Basic chemical information for **2,3-Dimethoxythiobenzamide** has been compiled from chemical supplier databases and PubChem.

Property	Value	Source
CAS Number	145736-64-7	[1][2][3][4][5]
Molecular Formula	C ₉ H ₁₁ NO ₂ S	[1][5]
Molecular Weight	197.25 g/mol	[2][5]
Synonyms	Benzenecarbothioamide, 2,3-dimethoxy-	[2]
Physical Form	Powder	[5]
Purity	≥98.0% (commercially available)	[5]
InChI Key	QQBGVGAHINKAFG-UHFFFAOYSA-N	[1][5]
SMILES	<chem>COC1=CC=CC(=C1OC)C(=S)N</chem>	[1]

Note: No experimental data on melting point, boiling point, or solubility were found in the searched literature.

Discovery and History

There is no available information in the reviewed literature detailing the specific discovery or historical development of **2,3-Dimethoxythiobenzamide**. The broader class of benzamides and thioamides, however, has a rich history in medicinal chemistry. Benzamide derivatives were first recognized for their therapeutic potential in the mid-20th century, leading to the development of antipsychotic drugs.[6] The thioamide group, an isostere of the amide group, has since been incorporated into a wide range of therapeutic agents, including anticancer, antimicrobial, and antiviral compounds.[7][8] Thioamides are valued in drug design for their unique chemical properties that can influence a molecule's potency, selectivity, and pharmacokinetic profile.[8]

Synthesis and Experimental Protocols

While no specific, detailed experimental protocol for the synthesis of **2,3-Dimethoxythiobenzamide** was found, a plausible synthetic route can be inferred from general organic chemistry principles and published methods for analogous compounds. A common method for the synthesis of thioamides is the thionation of the corresponding amide.

Hypothetical Synthetic Workflow

A potential synthetic pathway could start from the commercially available 2,3-dimethoxybenzaldehyde.

Caption: Hypothetical synthesis of **2,3-Dimethoxythiobenzamide**.

Detailed Steps:

- Oxidation of 2,3-Dimethoxybenzaldehyde: The starting aldehyde can be oxidized to the corresponding carboxylic acid, 2,3-dimethoxybenzoic acid, using a suitable oxidizing agent like potassium permanganate (KMnO₄) or Jones reagent. The synthesis of 2,3-dimethoxybenzaldehyde itself is documented.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Amidation of 2,3-Dimethoxybenzoic Acid: The resulting carboxylic acid can be converted to the amide, 2,3-dimethoxybenzamide. This is typically achieved by first converting the carboxylic acid to an acid chloride using a reagent like thionyl chloride (SOCl₂) or oxalyl chloride, followed by reaction with ammonia (NH₃).
- Thionation of 2,3-Dimethoxybenzamide: The final step would involve the thionation of the amide to the desired thioamide. Lawesson's reagent is a common and effective reagent for this transformation. The reaction is typically carried out in an anhydrous solvent such as toluene or tetrahydrofuran (THF) with heating.

Note: This proposed synthesis is based on established chemical transformations and has not been experimentally verified for this specific compound based on the available literature.

Biological Activity and Signaling Pathways

No specific biological activity, quantitative data (such as IC₅₀ or K_i values), or studies on the mechanism of action for **2,3-Dimethoxythiobenzamide** have been reported in the scientific

literature reviewed. Therefore, no data tables or signaling pathway diagrams can be generated at this time.

For context, the broader class of thiobenzamide derivatives has been investigated for a variety of biological activities, including hepatotoxicity and as potential therapeutic agents.[12] The benzamide moiety itself is a known pharmacophore that can interact with a range of biological targets. For instance, some benzamide derivatives are known inhibitors of enzymes like IMP dehydrogenase.[13] However, it is crucial to note that the biological activity of a compound is highly dependent on its specific substitution pattern, and extrapolating activities from related compounds to **2,3-Dimethoxythiobenzamide** would be purely speculative without experimental evidence.

Conclusion

2,3-Dimethoxythiobenzamide is a known chemical entity that is commercially available. However, there is a notable absence of published research detailing its discovery, synthesis, and biological properties. For researchers and drug development professionals, this compound represents an unexplored area of chemical space. Future research would be required to elucidate its synthetic accessibility, physicochemical properties, and potential biological activities. Such studies would be foundational to understanding if **2,3-Dimethoxythiobenzamide** or its derivatives hold any promise as pharmacological agents.

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